

Navigating the Safe Disposal of ML204: A Procedural Guide

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Compound of Interest

Compound Name:	ML204
CAS No.:	5465-86-1
Cat. No.:	B1676640

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **ML204**, a potent and selective TRPC4 channel inhibitor. Adherence to these guidelines is critical for minimizing risks and maintaining a safe research environment.

Key Safety and Handling Information

Before proceeding with disposal, it is crucial to be aware of the chemical properties and potential hazards associated with **ML204** and its hydrochloride salt, **ML204 HCl**. While one safety data sheet (SDS) for **ML204** classifies it as not a hazardous substance, the hydrochloride salt is categorized as harmful if swallowed and very toxic to aquatic life with long-lasting effects^{[1][2]}. Therefore, caution is advised, and the compound should be handled with appropriate personal protective equipment (PPE) in a laboratory fume hood^[1].

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.

- Eye Protection: Safety goggles.
- Body Protection: Protective clothing to prevent skin exposure[1].
- Respiratory Protection: A suitable respirator should be used if risk assessment indicates it is necessary[1].

Storage: **ML204** should be stored at -20°C in a tightly sealed and properly labeled container, protected from light[1][2].

Quantitative Data of ML204

For easy reference, the key quantitative properties of **ML204** are summarized in the table below.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Step-by-Step Disposal Protocol for ML204

The following protocol outlines the recommended procedure for the safe disposal of **ML204** waste.

Experimental Workflow for Disposal



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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